

Application Notes and Protocols: Preparation of Remazol Brilliant Blue R Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Remazol marine blue

Cat. No.: B13409286

[Get Quote](#)

Introduction

Remazol Brilliant Blue R (RBBR), also known as Reactive Blue 19, is a versatile anthraquinone dye widely used in various scientific applications, including textile dyeing, biotechnology, and environmental studies.^[1] Its high water solubility and vibrant color make it a valuable tool for researchers.^[1] Proper preparation of a stock solution is the first critical step for ensuring accuracy and reproducibility in experiments utilizing this dye. This document provides a detailed protocol for the preparation of a Remazol Brilliant Blue R stock solution for laboratory use.

Chemical Properties and Data

A summary of the key quantitative data for Remazol Brilliant Blue R is presented in the table below for easy reference.

Property	Value	Source(s)
Synonyms	Reactive Blue 19, C.I. 61200	[2][3]
CAS Number	2580-78-1	[1][3][4][5]
Molecular Formula	C ₂₂ H ₁₆ N ₂ Na ₂ O ₁₁ S ₃	[1][3][4][5]
Molecular Weight	626.54 g/mol	[1][3][4]
Appearance	Dark blue to black crystalline powder	[1][4][5]
Solubility	Soluble in water	[1]
Storage	Store at room temperature	[1]
Example Stock Concentration	1 g/L (1000 ppm)	[6][7]
Example Working Concentrations	10 - 150 ppm (mg/L)	[6][7][8]

Experimental Protocol: Preparation of a 1 g/L Remazol Brilliant Blue R Stock Solution

This protocol details the steps to prepare a 1 g/L (1000 ppm) stock solution of Remazol Brilliant Blue R. This concentration is a common starting point for making further dilutions for various experimental needs.[6][7]

Materials and Equipment

- Remazol Brilliant Blue R powder (Purity: ≥ 50% dye content)[1]
- Deionized or distilled water
- Analytical balance
- 1000 mL volumetric flask
- Weighing paper or boat

- Spatula
- Magnetic stirrer and stir bar
- Storage bottle (amber or covered with foil)

Procedure

- Calculate the Required Mass:
 - To prepare 1 liter (L) of a 1 gram per liter (g/L) solution, 1 gram of Remazol Brilliant Blue R powder is required.
 - Note: Commercial preparations of Remazol Brilliant Blue R may have a dye content of around 50%.^{[1][4]} For precise applications, the purity should be accounted for. For a desired final concentration of the pure dye, the mass of the powder to be weighed should be adjusted accordingly (e.g., for 1 g of pure dye from a 50% purity powder, 2 g of the powder would be needed). For this general protocol, we will assume the use of 1 g of the supplied powder.
- Weigh the Dye:
 - Place a piece of weighing paper or a weighing boat on the analytical balance and tare it.
 - Carefully weigh out 1.0 g of Remazol Brilliant Blue R powder using a spatula.
- Dissolve the Dye:
 - Add approximately 500 mL of deionized or distilled water to the 1000 mL volumetric flask.
 - Carefully transfer the weighed dye powder into the volumetric flask.
 - Add a magnetic stir bar to the flask and place it on a magnetic stirrer.
 - Stir the solution until the dye is completely dissolved. The solution should be a clear, vibrant blue with no visible solid particles.
- Final Volume Adjustment:

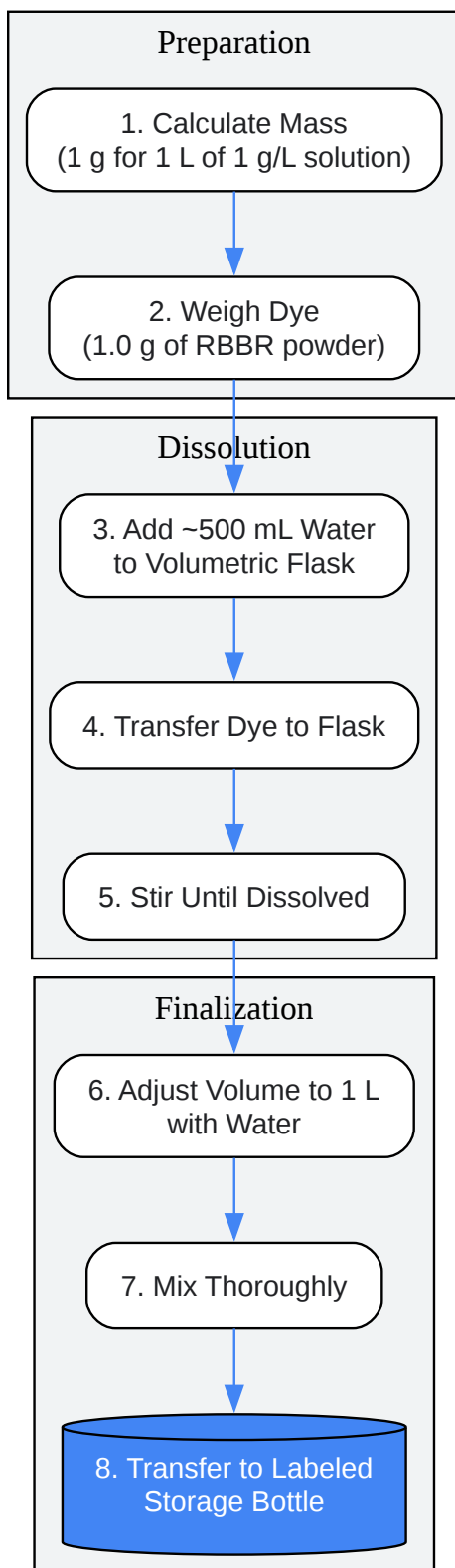
- Once the dye is fully dissolved, remove the flask from the magnetic stirrer and take out the stir bar.
- Add deionized or distilled water to the volumetric flask until the bottom of the meniscus reaches the 1000 mL calibration mark.
- Cap the flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.
- Storage:
 - Transfer the prepared stock solution to a clean, clearly labeled storage bottle.
 - Although stable, to prevent any potential photodegradation, it is good practice to store the solution in a dark location or in an amber bottle at room temperature.[\[6\]](#)

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the dye powder and solutions.
- When heated to decomposition, Remazol Brilliant Blue R may emit toxic fumes.[\[9\]](#)
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Diagrams

The following diagram illustrates the experimental workflow for the preparation of the Remazol Brilliant Blue R stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing Remazol Brilliant Blue R stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Absorption [Remazol Brilliant Blue R] | AAT Bioquest [aatbio.com]
- 3. scbt.com [scbt.com]
- 4. Remazol Brilliant Blue R (C.I. 61200) | CymitQuimica [cymitquimica.com]
- 5. Remazol Brilliant Blue R, pure 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. amst.utm.my [amst.utm.my]
- 7. tecnoscientifica.com [tecnoscientifica.com]
- 8. iwaponline.com [iwaponline.com]
- 9. Remazol Brilliant Blue R | 2580-78-1 [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Remazol Brilliant Blue R Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13409286#how-to-prepare-a-stock-solution-of-remazol-marine-blue-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com